

Ethanethiol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Ethanethiol*

Cat. No.: *B150549*

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This in-depth technical guide provides a thorough examination of **ethanethiol**, a volatile organosulfur compound. The following sections detail its chemical identifiers, physical and chemical properties, and generalized experimental protocols for the determination of key physical constants.

Chemical Identifiers

Ethanethiol, also commonly known as ethyl mercaptan, is systematically identified through a variety of nomenclature and registry systems. These identifiers are crucial for unambiguous reference in research, manufacturing, and regulatory contexts. The primary Chemical Abstracts Service (CAS) number for **ethanethiol** is 75-08-1[1][2][3][4][5]. A comprehensive list of identifiers is provided in the table below.

Identifier Type	Identifier
CAS Number	75-08-1
IUPAC Name	ethanethiol
InChI	InChI=1S/C2H6S/c1-2-3/h3H,2H2,1H3
InChIKey	DNJIEGIFACGWOD-UHFFFAOYSA-N
SMILES	CCS
EC Number	200-837-3
UN Number	2363
PubChem CID	6343
ChemSpider ID	6103
RTECS Number	KI9625000
UNII	M439R54A1D
Beilstein Registry Number	773638
MDL Number	MFCD00004887

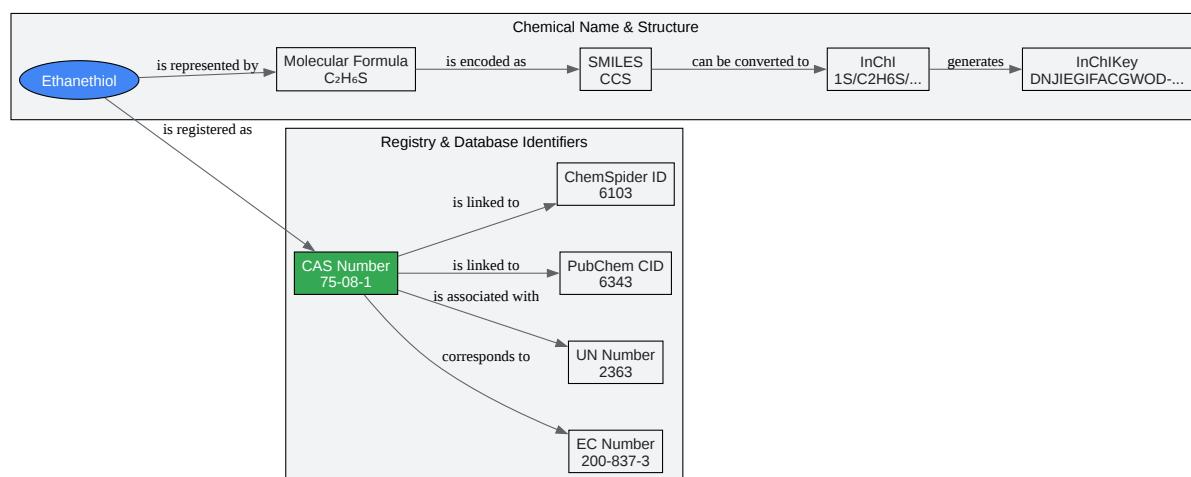
Quantitative Data

The physicochemical properties of **ethanethiol** are well-documented. This data is essential for its application in chemical synthesis, as an odorant for liquefied petroleum gas, and in various research settings.

Property	Value
Molecular Formula	C ₂ H ₆ S
Molecular Weight	62.13 g/mol
Boiling Point	35 °C (95 °F; 308 K)[3][6][7]
Melting Point	-148 °C (-234 °F; 125 K)[3][6][7]
Density	0.839 g/mL at 25 °C[4][6]
Vapor Pressure	442 mmHg at 20 °C[6]
Flash Point	-48 °C (-54 °F)
Water Solubility	0.68 g/100 mL at 20 °C
pKa	10.6[6]

Relationships of Ethanethiol Identifiers

The various identifiers for **ethanethiol** are interconnected, providing a hierarchical and relational means of defining the compound. The following diagram illustrates these relationships.

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Caption: Interconnectivity of chemical identifiers for **ethanethiol**.

Experimental Protocols

While the precise experimental methodologies for the cited quantitative data are detailed within their respective original publications, this section outlines the general, standardized procedures for determining the key physical properties of a volatile liquid like **ethanethiol**.

Melting Point Determination

The melting point of **ethanethiol**, which is extremely low, would be determined using a cryostat.

Generalized Protocol:

- A small, purified sample of **ethanethiol** is sealed in a capillary tube.
- The capillary tube is placed in a calibrated low-temperature bath or a cryostat equipped with a viewing mechanism.
- The temperature of the bath is slowly lowered until the sample solidifies completely.
- The temperature is then slowly raised at a controlled rate (e.g., 1-2 °C per minute).
- The temperature at which the first crystals begin to melt and the temperature at which the last crystal disappears are recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point of a volatile liquid like **ethanethiol** is typically determined at atmospheric pressure.

Generalized Protocol:

- A small volume of **ethanethiol** is placed in a distillation flask.
- The flask is fitted with a condenser and a calibrated thermometer, with the thermometer bulb positioned just below the side arm of the flask to accurately measure the temperature of the vapor.
- The flask is gently heated in a water or oil bath.
- The temperature is recorded when the liquid begins to boil and a stable ring of condensing vapor is established on the thermometer. This temperature is the boiling point.
- For highly accurate determinations, the atmospheric pressure is recorded, and the boiling point may be corrected to standard pressure (760 mmHg).

Density Determination

The density of a liquid is its mass per unit volume.

Generalized Protocol:

- A specific volume of **ethanethiol** is accurately measured using a calibrated volumetric flask or pycnometer.
- The mass of the empty, dry container is first determined using an analytical balance.
- The container is then filled with **ethanethiol** to the calibration mark, ensuring the temperature of the liquid is controlled and recorded.
- The mass of the filled container is measured.
- The mass of the **ethanethiol** is calculated by subtracting the mass of the empty container from the mass of the filled container.
- The density is then calculated by dividing the mass of the **ethanethiol** by its known volume.

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